Introduction: The Significance of 2-Chloro-6-fluoropyridin-3-ol

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Compound of Interest

Compound Name:	*4-Chloro-6-fluoropyridin-3-OL*
CAS No.:	*1227578-00-8*
Cat. No.:	*B1430954*

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Halogenated pyridines are crucial structural motifs in modern pharmaceuticals, agrochemicals, and materials science.[1][2] The introduction of chlorine and fluorine atoms can significantly alter a molecule's physicochemical properties, including its lipophilicity, metabolic stability, and binding affinity to biological targets.[3] 2-Chloro-6-fluoropyridin-3-ol, in particular, serves as a versatile synthetic intermediate, enabling further functionalization through nucleophilic substitution or cross-coupling reactions at the chloro-substituted position.[4] This application note details the mechanistic considerations, key reagents, and optimized protocols for the efficient synthesis of this valuable building block.

Section 1: Mechanistic Considerations and Regioselectivity

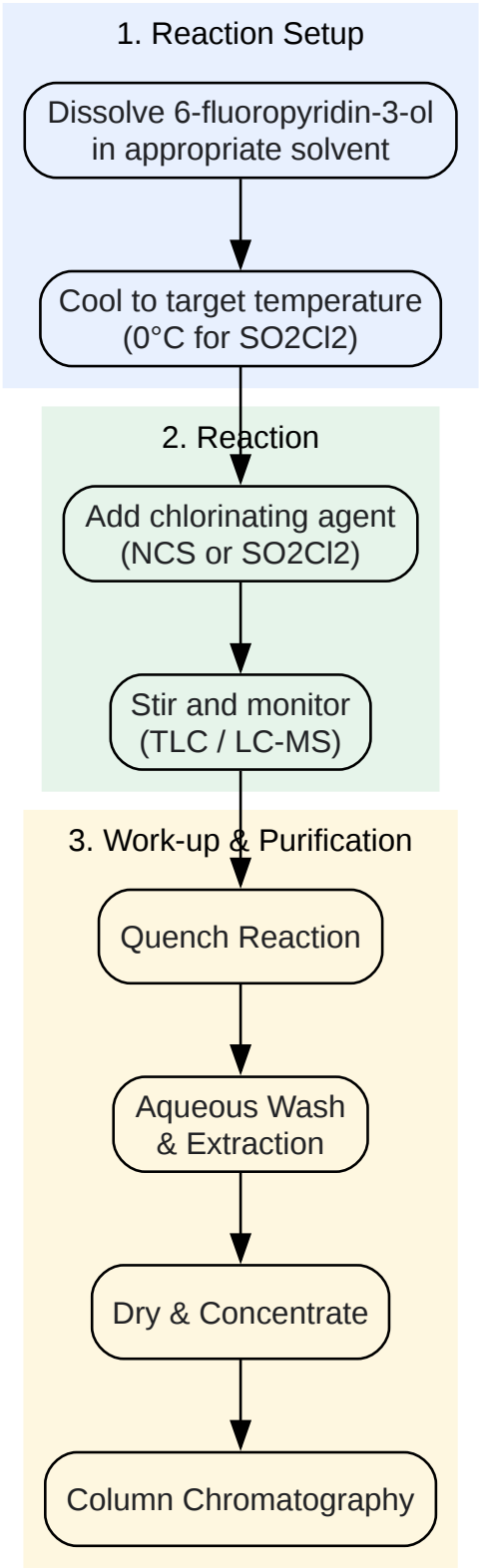
The chlorination of 6-fluoropyridin-3-ol is an electrophilic aromatic substitution reaction. The regiochemical outcome is dictated by the combined electronic effects of the substituents on the pyridine ring: the strongly activating hydroxyl (-OH) group, the deactivating but ortho-, para-directing fluoro (-F) group, and the electron-withdrawing pyridine nitrogen.

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- Hydroxyl Group (-OH): As a powerful activating group, the hydroxyl substituent strongly directs electrophiles to its ortho and para positions (C2, C4, and C6).
- Fluoro Group (-F): The fluorine at C6 also exerts an ortho-, para-directing effect, though it is deactivating overall due to its high electronegativity.
- Pyridine Nitrogen: The nitrogen atom deactivates the ring towards electrophilic attack, particularly at the C2, C4, and C6 positions.

Considering these factors, the C2 position is the most electronically enriched and sterically accessible site for electrophilic attack. The activating effect of the hydroxyl group at C3 overwhelmingly favors substitution at the adjacent C2 position over other locations on the ring.

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Sources

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